

# Application of Rabeprazole Sodium in 3D Organoid Culture Systems

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## Compound of Interest

Compound Name: Rabeprazole sodium

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## Introduction

Rabeprazole, a second-generation proton pump inhibitor (PPI), effectively suppresses gastric acid secretion by irreversibly inhibiting the H<sup>+</sup>/K<sup>+</sup>-ATPase in gastric parietal cells.[1][2] Beyond its well-established role in managing acid-related disorders, emerging research indicates that rabeprazole possesses multifaceted biological activities, including anti-inflammatory, anti-proliferative, and pro-apoptotic effects.[1][2] Recent studies have highlighted its potential to modulate key signaling pathways implicated in gastrointestinal diseases, such as the STAT3 and PKA/CREB pathways. The advent of three-dimensional (3D) organoid technology, which allows for the in vitro cultivation of structures that closely mimic the cytoarchitecture and functionality of native organs, presents a powerful platform to investigate the complex cellular and molecular effects of rabeprazole in a more physiologically relevant context than traditional 2D cell culture.[3][4][5][6][7] This document provides detailed application notes and protocols for the use of **rabeprazole sodium** in 3D gastric organoid culture systems.

## Application Notes

**Rabeprazole sodium** can be utilized in 3D gastric organoid cultures to investigate a range of biological processes, including:

- **Inhibition of Proliferation and Glycolysis:** Rabeprazole has been shown to suppress cell proliferation in gastric epithelial cells by targeting STAT3-mediated glycolysis.[8][9][10]

Organoid models can be used to further elucidate this mechanism and assess the impact on organoid growth and metabolism.

- **Induction of Ferroptosis:** Recent findings suggest that rabeprazole can induce ferroptosis, a form of iron-dependent programmed cell death, in gastric epithelial cells through the PKA/CREB/GPX4 signaling cascade.[\[11\]](#)[\[12\]](#)[\[13\]](#) 3D organoids provide a valuable tool to study the induction and consequences of ferroptosis in a tissue-like context.
- **Modulation of Epithelial Barrier Function:** Rabeprazole has been reported to affect gastric epithelial barrier function by regulating the expression of tight junction proteins like ZO-1 through the FOXF1/STAT3 pathway.[\[14\]](#) The impact of rabeprazole on the barrier integrity of gastric organoids can be assessed using various functional assays.
- **Anti-cancer Effects:** Studies on gastric cancer cell lines have demonstrated the anti-proliferative and pro-apoptotic effects of rabeprazole, mediated in part through the inactivation of the ERK1/2 signaling pathway.[\[1\]](#)[\[2\]](#) Patient-derived gastric cancer organoids offer a promising preclinical model to evaluate the therapeutic potential of rabeprazole.

## Quantitative Data Summary

The following tables summarize quantitative data from studies on rabeprazole's effects on gastric cells. These values, primarily derived from 2D cell culture experiments, can serve as a starting point for designing experiments in 3D organoid systems.

Parameter	Cell Line	Rabeprazole Concentration	Treatment Duration	Observed Effect	Reference
Cell Viability	MKN-28	0.2 mM	16 hours	Significant decrease in cell viability	<a href="#">[1]</a>
Apoptosis	AGS	0.2 mM	72 hours	72.21 ± 3.24% apoptotic cells	<a href="#">[1]</a>
Gene Expression	BGC823	100 µM	48 hours	Inhibition of CDX2 and MUC2 expression	<a href="#">[15]</a>
Protein Expression	BGC823	100 µM	48 hours	Decreased GPX4 and SLC7A11 protein expression	<a href="#">[15]</a>
Cell Proliferation	BGC823	Dose-dependent	Not specified	Suppression of cell proliferation and inhibition of HK2-mediated glycolysis	<a href="#">[8]</a>
Signaling Pathway	BGC823	Not specified	Not specified	Reduced phosphorylation of STAT3	<a href="#">[8]</a>

## Experimental Protocols

## Human Gastric Organoid Culture

This protocol is adapted from established methods for culturing normal human gastric organoids.[\[16\]](#)[\[17\]](#)

Materials:

- Human gastric tissue
- Cultrex® Organoid Harvesting Solution
- Cultrex® Reduced Growth Factor Basement Membrane Extract (BME), Type 2
- Advanced DMEM/F-12
- Gastric Organoid Culture Medium (see recipe below)
- TrypLE™ Express
- Fetal Bovine Serum (FBS)
- DMSO
- Y-27632 dihydrochloride
- 24-well tissue culture plates

Gastric Organoid Culture Medium Recipe:

Component	Final Concentration
Advanced DMEM/F-12	Base Medium
B-27™ Supplement	1X
N-2 Supplement	1X
GlutaMAX™ Supplement	1X
HEPES	10 mM
Penicillin-Streptomycin	1X
Human EGF	50 ng/mL
Human Noggin	100 ng/mL
Human R-Spondin1	1 µg/mL
Human FGF-10	100 ng/mL
Gastrin I (human)	10 nM
Wnt-3a	100 ng/mL
A83-01	500 nM
SB202190	10 µM

#### Procedure:

- Establishment of Gastric Organoids:
  - Isolate gastric glands from human gastric tissue following established protocols.
  - Embed the isolated glands in Cultrex® RGF BME in a 24-well plate.
  - After polymerization of the BME, add 500 µL of Gastric Organoid Culture Medium to each well.
  - Culture the organoids at 37°C in a 5% CO2 incubator.

- Maintenance and Passaging:
  - Replace the culture medium every 2-3 days.
  - Passage the organoids every 1-2 weeks. To passage, remove the medium and add Cultrex® Organoid Harvesting Solution to depolymerize the BME.
  - Mechanically disrupt the organoids and re-embed them in fresh BME at a 1:3 to 1:5 split ratio.

## Rabeprazole Sodium Treatment of Gastric Organoids

This protocol provides a framework for treating established gastric organoids with **rabeprazole sodium**. Optimization of concentration and duration of treatment is recommended.

### Materials:

- Established gastric organoid cultures
- **Rabeprazole sodium** stock solution (dissolved in a suitable solvent, e.g., DMSO or water)
- Gastric Organoid Culture Medium
- Phosphate-buffered saline (PBS)

### Procedure:

- Preparation of Rabeprazole Working Solutions:
  - Prepare a series of working solutions of **rabeprazole sodium** in Gastric Organoid Culture Medium at various concentrations (e.g., 10  $\mu$ M, 50  $\mu$ M, 100  $\mu$ M, 200  $\mu$ M). Include a vehicle control (medium with the same concentration of solvent as the highest rabeprazole concentration).
- Treatment of Organoids:
  - Aspirate the existing medium from the organoid cultures.

- Add 500  $\mu$ L of the prepared rabeprazole working solutions or vehicle control to the respective wells.
- Incubate the organoids for the desired treatment duration (e.g., 24, 48, or 72 hours).
- Harvesting Organoids for Downstream Analysis:
  - After treatment, aspirate the medium and wash the organoids with cold PBS.
  - Harvest the organoids by depolymerizing the BME using Cultrex® Organoid Harvesting Solution.
  - Pellet the organoids by centrifugation.
  - The organoid pellets can now be used for various downstream analyses such as RNA extraction (for qPCR), protein extraction (for Western blotting), or viability assays.

## Analysis of Rabeprazole's Effects

### a. Quantitative Real-Time PCR (qPCR):

- Extract total RNA from harvested organoids using a suitable kit.
- Synthesize cDNA using a reverse transcription kit.
- Perform qPCR using primers for target genes (e.g., HK2, CDX2, MUC2, GPX4, ZO-1) and a housekeeping gene for normalization.

### b. Western Blotting:

- Lyse harvested organoids in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Determine protein concentration using a BCA assay.
- Separate proteins by SDS-PAGE and transfer to a PVDF membrane.
- Probe the membrane with primary antibodies against target proteins (e.g., p-STAT3, STAT3, HK2, GPX4, cleaved caspase-3) and a loading control (e.g.,  $\beta$ -actin or GAPDH).

- Incubate with HRP-conjugated secondary antibodies and visualize using an enhanced chemiluminescence (ECL) system.

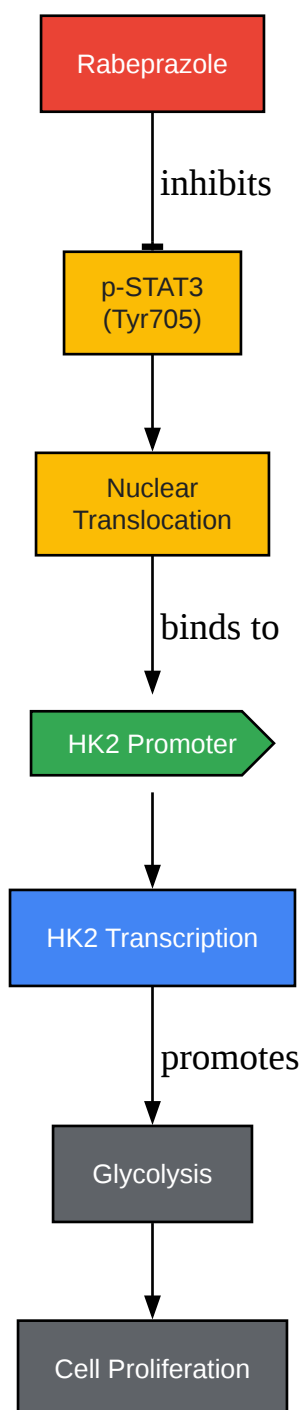
c. Cell Viability Assay (e.g., CellTiter-Glo® 3D):

- Culture organoids in a 96-well plate.
- Treat with rabeprazole as described above.
- Perform the CellTiter-Glo® 3D assay according to the manufacturer's instructions to measure ATP levels as an indicator of cell viability.

## Signaling Pathways and Experimental Workflows

### Rabeprazole-Mediated Inhibition of STAT3 Signaling

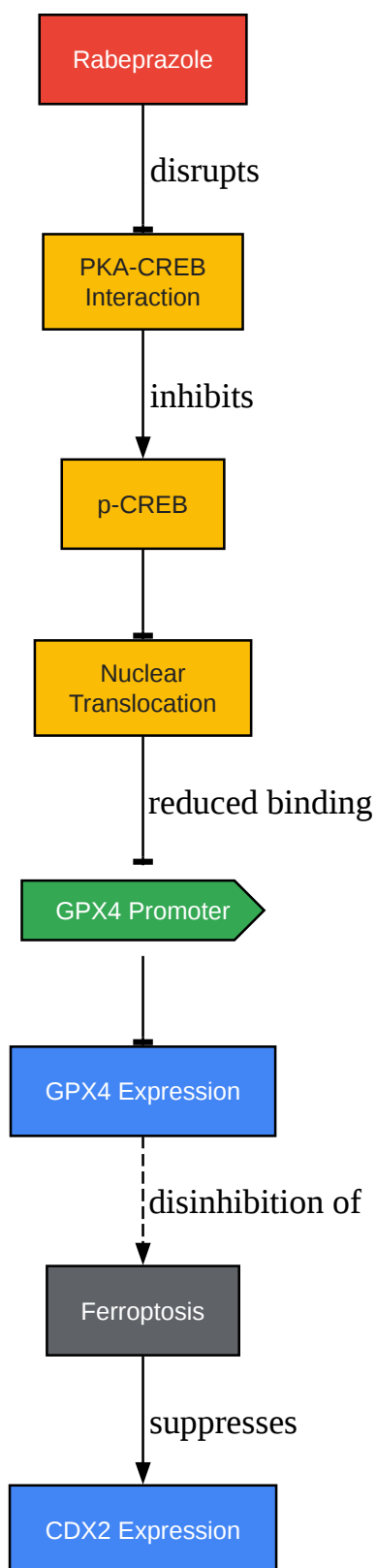




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Caption: Rabeprazole inhibits STAT3 phosphorylation and glycolysis.

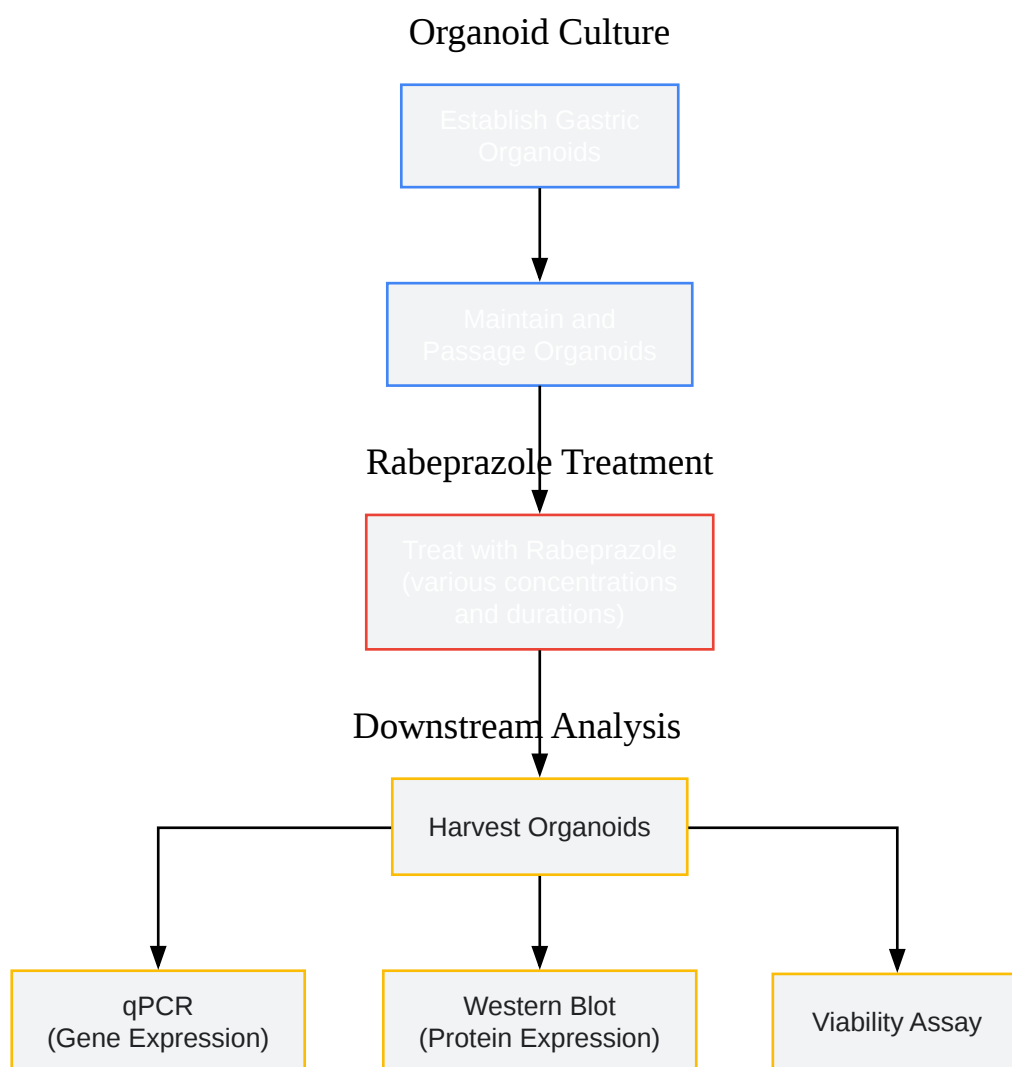
## Rabeprazole-Induced Ferroptosis via the PKA/CREB/GPX4 Pathway



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Caption: Rabeprazole induces ferroptosis by disrupting PKA/CREB signaling.

## Experimental Workflow for Rabeprazole Treatment in Gastric Organoids



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Caption: Workflow for rabeprazole treatment and analysis in organoids.

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